

# Molecular formula and weight of 20-Methylpregn-5-en-3beta-ol.

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Compound of Interest

Compound Name: 20-Methylpregn-5-en-3beta-ol

Cat. No.: B091645

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## Technical Guide: 20-Methylpregn-5-en-3beta-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the core molecular and physical properties of **20-Methylpregn-5-en-3beta-ol**. The information is structured to be a readily accessible resource for professionals in research and drug development.

#### **Core Molecular Data**

**20-Methylpregn-5-en-3beta-ol** is a steroid derivative with the molecular formula C22H36O.[1] Its molecular weight is 316.5 g/mol .[1] This compound is also known by other names, including Guneribol.[1]

### **Physicochemical Properties**

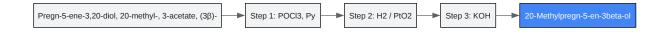
The following table summarizes key computed physicochemical properties of **20-Methylpregn-5-en-3beta-ol**.



| Property                       | Value         | Source     |
|--------------------------------|---------------|------------|
| Molecular Formula              | C22H36O       | PubChem[1] |
| Molecular Weight               | 316.5 g/mol   | PubChem[1] |
| XLogP3                         | 6.3           | PubChem[1] |
| Hydrogen Bond Donor Count      | 1             | PubChem    |
| Hydrogen Bond Acceptor Count   | 1             | PubChem    |
| Rotatable Bond Count           | 2             | PubChem    |
| Exact Mass                     | 316.276615768 | PubChem[1] |
| Monoisotopic Mass              | 316.276615768 | PubChem[1] |
| Topological Polar Surface Area | 20.2 Ų        | PubChem[1] |
| Heavy Atom Count               | 23            | PubChem    |
| Complexity                     | 506           | PubChem[1] |

## **Synthesis**

The synthesis of **20-methylpregn-5-en-3beta-ol** has been described in the scientific literature. One reported method involves a multi-step reaction starting from a related pregnene derivative. [2] The general workflow for this synthesis is outlined below.



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Caption: Synthesis workflow for **20-Methylpregn-5-en-3beta-ol**.

## **Experimental Protocol**



A detailed experimental protocol for the synthesis of **20-Methylpregn-5-en-3beta-ol** is described in the following publication:

• Blickenstaff, R.T. (1960). Journal of the American Chemical Society, 82, 3673-3676.

Due to the limited availability of the full text of this historical publication, a detailed, step-by-step protocol is not included in this guide. Researchers are advised to consult the original publication for the precise experimental parameters.

### **Biological Activity and Signaling Pathways**

As of the latest literature review, there is limited publicly available information on the specific biological activity, mechanism of action, or associated signaling pathways for **20-Methylpregn-5-en-3beta-ol**. Further research is required to elucidate the pharmacological profile of this compound. Therefore, a diagram of its signaling pathway cannot be provided at this time.

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#### References

- 1. 20-Methyl-5-pregnen-3beta-ol | C22H36O | CID 150873 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: Showing metabocard for 3beta-Hydroxypregn-5-en-20-one sulfate (HMDB0060382) [hmdb.ca]
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